

Physical properties of 3-chlorobutan-1-ol (boiling point, density)

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Compound of Interest

Compound Name: 3-chlorobutan-1-ol

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Technical Guide: Physical Properties of 3-Chlorobutan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of **3-chlorobutan-1-ol**, with a specific focus on its boiling point and density. While experimentally determined values for these properties are not readily available in publicly accessible databases, this document outlines the standard methodologies for their determination, providing a framework for laboratory investigation.

Summary of Physical Properties

A precise, experimentally verified boiling point and density for **3-chlorobutan-1-ol** are not cited in major chemical databases. However, its fundamental properties have been calculated and are presented below. For comparative purposes, the experimental data for the related isomer, 4-chloro-1-butanol, is also included.

Property	3-Chlorobutan-1-ol	4-Chloro-1-butanol	Source
Molecular Formula	C ₄ H ₉ ClO	C ₄ H ₉ ClO	PubChem[1]
Molecular Weight	108.57 g/mol	108.57 g/mol	PubChem[1]
IUPAC Name	3-chlorobutan-1-ol	4-chloro-1-butanol	PubChem[1]
Boiling Point	Data not available	84-85 °C at 16 mmHg	Sigma-Aldrich
Density	Data not available	1.088 g/mL at 25 °C	Sigma-Aldrich

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the boiling point and density of a liquid organic compound such as **3-chlorobutan-1-ol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic physical constant.

Methodology: Distillation Method

This method is suitable when a sufficient quantity of the sample (typically > 5 mL) is available and allows for simultaneous purification.

- **Apparatus Setup:** A simple distillation apparatus is assembled. This includes a round-bottom flask, a distillation head with a port for a thermometer, a condenser, and a receiving flask. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm of the distillation head.
- **Sample Preparation:** The round-bottom flask is charged with a sample of **3-chlorobutan-1-ol** and a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated in a heating mantle or water bath. The heating rate is controlled to achieve a distillation rate of 1-2 drops per second.

- **Data Collection:** The temperature is recorded when the vapor condensation ring is stable on the thermometer bulb and the first drop of distillate is collected in the receiving flask. The temperature should remain constant throughout the distillation of a pure liquid. The barometric pressure should also be recorded.

Methodology: Micro Boiling Point (Capillary Method)

This method is ideal when only a small sample volume is available.

- **Apparatus Setup:** A small amount of the liquid is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the liquid. The fusion tube is then attached to a thermometer.
- **Heating:** The assembly is heated in a suitable apparatus, such as a Thiele tube or a MelTemp apparatus.
- **Observation:** As the sample is heated, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed, and the apparatus is allowed to cool.
- **Data Collection:** The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

Density is a fundamental physical property that is defined as the mass of a substance per unit volume.

Methodology: Using a Pycnometer

A pycnometer is a flask with a close-fitting ground glass stopper with a capillary tube through it, which allows for a precise measurement of volume.

- **Mass of the Empty Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
- **Mass of the Pycnometer with Sample:** The pycnometer is filled with **3-chlorobutan-1-ol**. The stopper is carefully inserted, ensuring any excess liquid is expelled through the capillary. The outside of the pycnometer is wiped dry, and its mass is determined.

- **Mass of the Pycnometer with a Reference Liquid (e.g., Water):** The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water). Its mass is then determined.
- **Calculation:** The density of the sample is calculated using the following formula: $\text{Density of Sample} = (\text{Mass of Sample} / \text{Mass of Water}) * \text{Density of Water}$

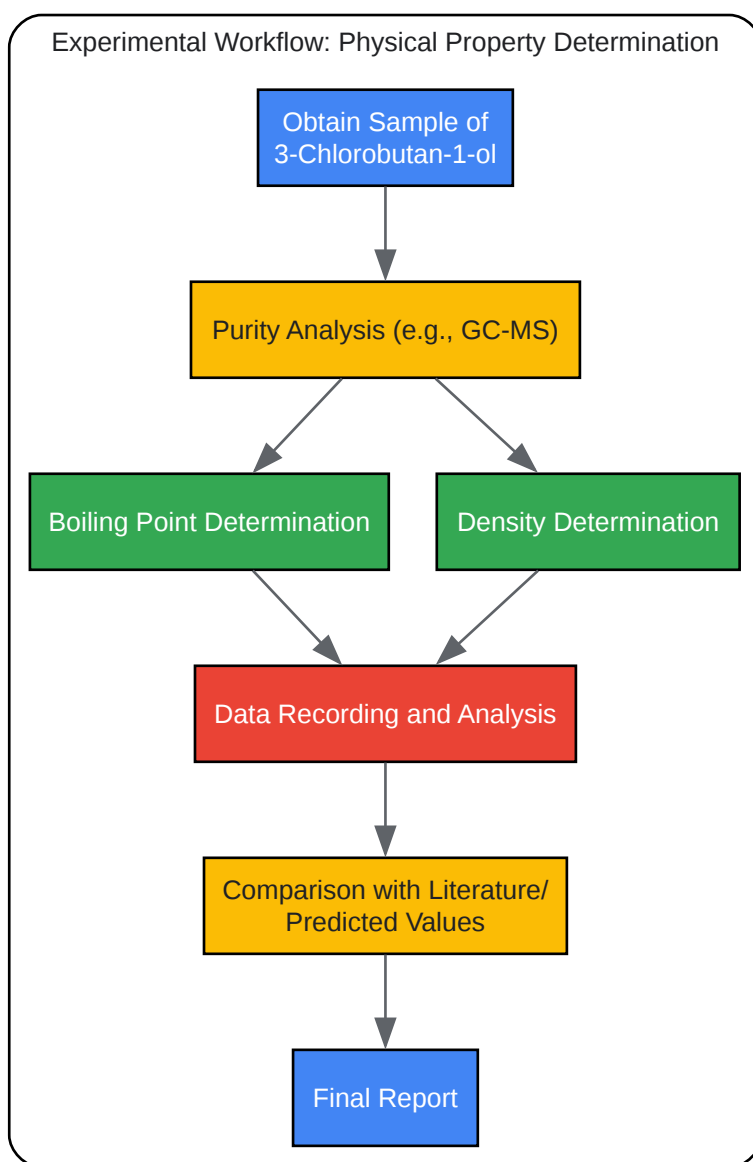
Methodology: Using a Graduated Cylinder and Balance

This method is less precise but suitable for a quick determination.

- **Mass Determination:** A known volume of **3-chlorobutan-1-ol** is accurately measured using a graduated cylinder.
- **Volume Measurement:** The mass of the measured liquid is determined by weighing it in a tared beaker on an analytical balance.
- **Calculation:** The density is calculated by dividing the mass of the liquid by its volume.

Visualized Workflow

The following diagram illustrates the logical workflow for the experimental determination and validation of the physical properties of a liquid chemical sample.



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Caption: Workflow for Physical Property Determination.

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References

- 1. 3-Chloro-1-butanol | C₄H₉ClO | CID 12916881 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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